

# Antimony-125 as a Tracer in Environmental Monitoring: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **Antimony-125**

Cat. No.: **B081612**

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for utilizing **Antimony-125** ( $^{125}\text{Sb}$ ) as a tracer in environmental monitoring studies. It is intended for researchers, scientists, and professionals in drug development who are interested in the environmental fate and transport of antimony.

## Application Notes

**Antimony-125** is a radioisotope of antimony with a half-life of 2.758 years, decaying by beta and gamma emission.<sup>[1]</sup> It is a fission product of Uranium-235 and can be found in the liquid radwaste of nuclear power plants.<sup>[2]</sup> These properties make  $^{125}\text{Sb}$  a useful tracer for studying the behavior of antimony in various environmental compartments, such as soil, water, and sediments.

### Key Applications:

- Environmental Fate and Transport Studies:  $^{125}\text{Sb}$  can be introduced into controlled experimental systems (e.g., soil columns, aquatic mesocosms) to trace the movement, partitioning, and transformation of antimony. This data is crucial for understanding its mobility and potential for groundwater contamination or bioaccumulation.

- Sorption/Desorption and Leaching Studies: By spiking soil or sediment samples with  $^{125}\text{Sb}$ , researchers can quantify the extent and rate of antimony sorption to soil particles and its potential for leaching into the surrounding environment under various conditions (e.g., changing pH, redox potential).
- Bioaccumulation and Trophic Transfer Studies:  $^{125}\text{Sb}$  can be used in aquatic or terrestrial ecosystem models to investigate its uptake, accumulation, and transfer through different trophic levels of the food chain.[3][4]
- Validation of Remediation Technologies: The efficacy of different remediation techniques for antimony-contaminated sites can be evaluated by monitoring the removal or immobilization of  $^{125}\text{Sb}$  in treated samples.

#### Physicochemical Properties of Antimony-125:

| Property                      | Value   |
|-------------------------------|---|
| Half-life                     | 2.758 years[1]  |
| Decay Mode                    | Beta ( $\beta^-$ ) and Gamma ( $\gamma$ ) emission[2] |
| Primary Gamma Energies        | 427.9 keV, 600.6 keV, 635.9 keV                       |
| Chemical Forms in Environment | Predominantly Sb(III) and Sb(V)                       |

## Experimental Protocols

### Protocol for a Soil Column Leaching Study using $^{125}\text{Sb}$

This protocol outlines the steps for conducting a soil column experiment to investigate the leaching potential of antimony using  $^{125}\text{Sb}$  as a tracer.

#### Materials:

- Soil samples (air-dried and sieved)
- Glass columns
- Peristaltic pump

- Fraction collector
- $^{125}\text{Sb}$  tracer solution (in a suitable chemical form, e.g.,  $\text{K}[\text{Sb}(\text{OH})_6]$  for Sb(V))
- Scintillation cocktail and vials
- Liquid scintillation counter or gamma spectrometer

**Procedure:**

- Soil Characterization: Thoroughly characterize the physical and chemical properties of the soil, including texture, pH, organic matter content, and background antimony concentration.
- Column Packing: Uniformly pack the soil into the glass columns to a desired bulk density, avoiding any preferential flow paths.
- Pre-equilibration: Saturate the soil columns with a background electrolyte solution (e.g., 0.01 M  $\text{CaCl}_2$ ) from the bottom up to establish steady-state flow conditions.
- Tracer Application: Introduce a pulse of the  $^{125}\text{Sb}$  tracer solution to the top of the soil column at a known concentration and activity.
- Leaching: Leach the columns with the background electrolyte solution at a constant flow rate using a peristaltic pump.
- Effluent Collection: Collect the leachate in fractions at regular time intervals using a fraction collector.
- Sample Analysis:
  - Measure the activity of  $^{125}\text{Sb}$  in each leachate fraction using a liquid scintillation counter or a gamma spectrometer.
  - At the end of the experiment, section the soil column and determine the  $^{125}\text{Sb}$  activity in each soil segment to assess its distribution.
- Data Analysis: Construct breakthrough curves by plotting the relative concentration of  $^{125}\text{Sb}$  in the leachate ( $\text{C}/\text{C}_0$ ) against the number of pore volumes leached. Model the breakthrough

curves to determine transport parameters such as the retardation factor and dispersion coefficient.

## Protocol for Sequential Extraction of $^{125}\text{Sb}$ from Soil and Sediment

This protocol describes a method for determining the partitioning of  $^{125}\text{Sb}$  among different geochemical fractions in soil or sediment samples.

### Materials:

- $^{125}\text{Sb}$  contaminated soil/sediment samples
- Centrifuge and centrifuge tubes
- Shaker
- Extraction reagents (see table below)
- Gamma spectrometer

### Procedure:

- Sample Preparation: Homogenize the soil or sediment sample and weigh a known amount (e.g., 1-5 g) into a centrifuge tube.
- Sequential Extraction Steps: Perform the following extraction steps sequentially on the same sample. After each step, centrifuge the sample, decant the supernatant for analysis, and wash the residue with deionized water before proceeding to the next step.

| Fraction              | Reagent  |
|-----------------------|--|
| F1: Exchangeable      | 1 M $\text{MgCl}_2$ , pH 7.0   |
| F2: Carbonate bound   | 1 M $\text{NaOAc}$ , pH 5.0  |
| F3: Fe-Mn oxide bound | 0.04 M $\text{NH}_2\text{OH}\cdot\text{HCl}$ in 25% (v/v) $\text{HOAc}$  |
| F4: Organically bound | 30% $\text{H}_2\text{O}_2$ in 0.02 M $\text{HNO}_3$ , pH 2.0, then 3.2 M $\text{NH}_4\text{OAc}$ in 20% (v/v) $\text{HNO}_3$ |
| F5: Residual          | Digestion with aqua regia ( $\text{HCl}:\text{HNO}_3$ , 3:1)   |

- Analysis: Measure the  $^{125}\text{Sb}$  activity in the extracts from each fraction using a gamma spectrometer.
- Data Analysis: Calculate the percentage of  $^{125}\text{Sb}$  in each fraction relative to the total  $^{125}\text{Sb}$  activity in the sample.

## Data Presentation

**Table 1: Quantitative Data from a Simulated  $^{125}\text{Sb}$  Soil Column Leaching Experiment**

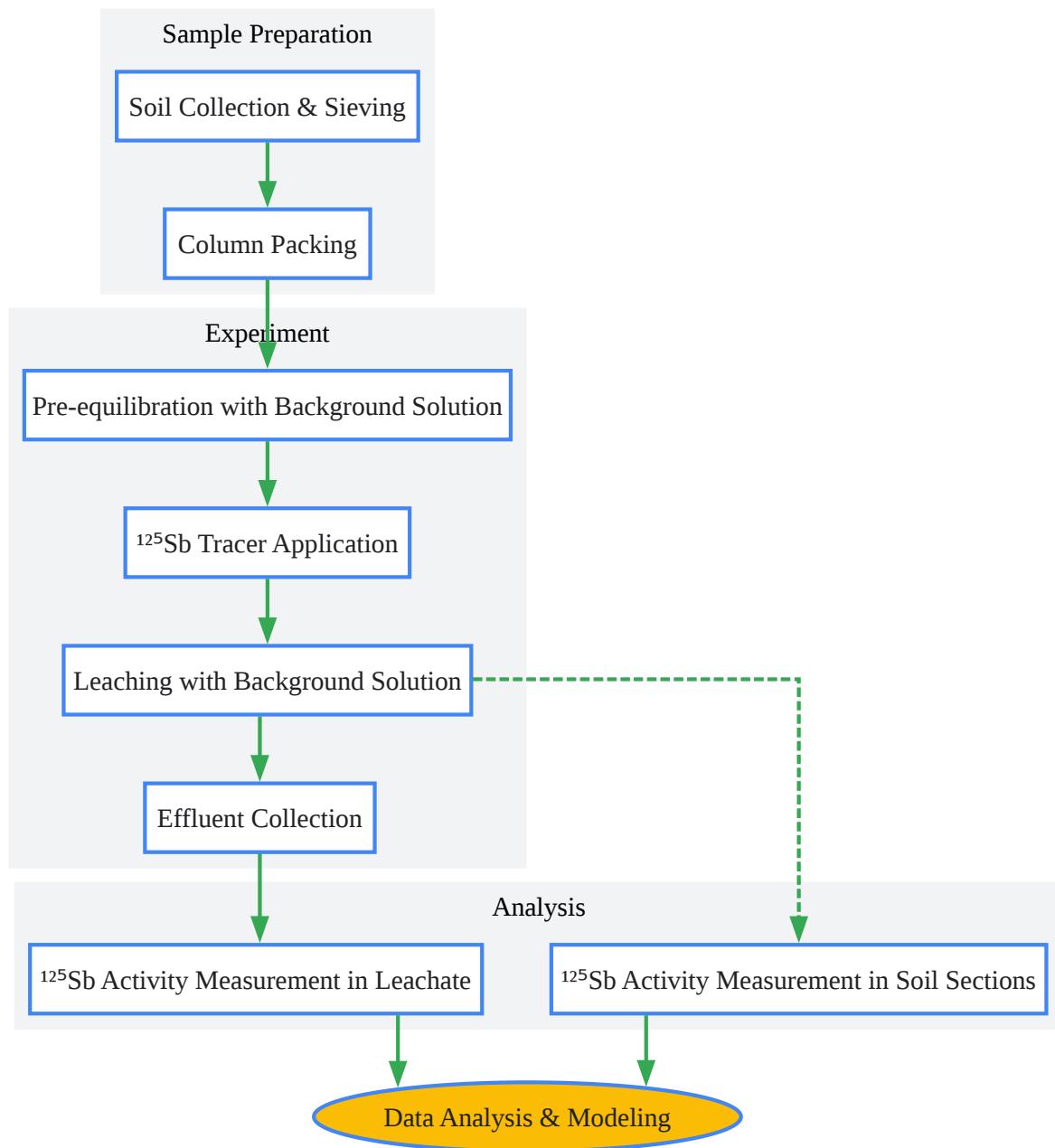
| Pore Volume | $^{125}\text{Sb}$ Activity in Leachate (Bq/mL) | Relative Concentration (C/C <sub>0</sub> ) |
|-------------|--|--|
| 0.5         | 0.12   | 0.012                                      |
| 1.0         | 0.85   | 0.085                                      |
| 1.5         | 2.54   | 0.254                                      |
| 2.0         | 4.88   | 0.488                                      |
| 2.5         | 6.91   | 0.691                                      |
| 3.0         | 8.53   | 0.853                                      |
| 3.5         | 9.52   | 0.952                                      |
| 4.0         | 9.89   | 0.989                                      |
| 4.5         | 9.95   | 0.995                                      |
| 5.0         | 9.98   | 0.998                                      |

C<sub>0</sub> = Initial  $^{125}\text{Sb}$  activity in the tracer solution (10 Bq/mL)

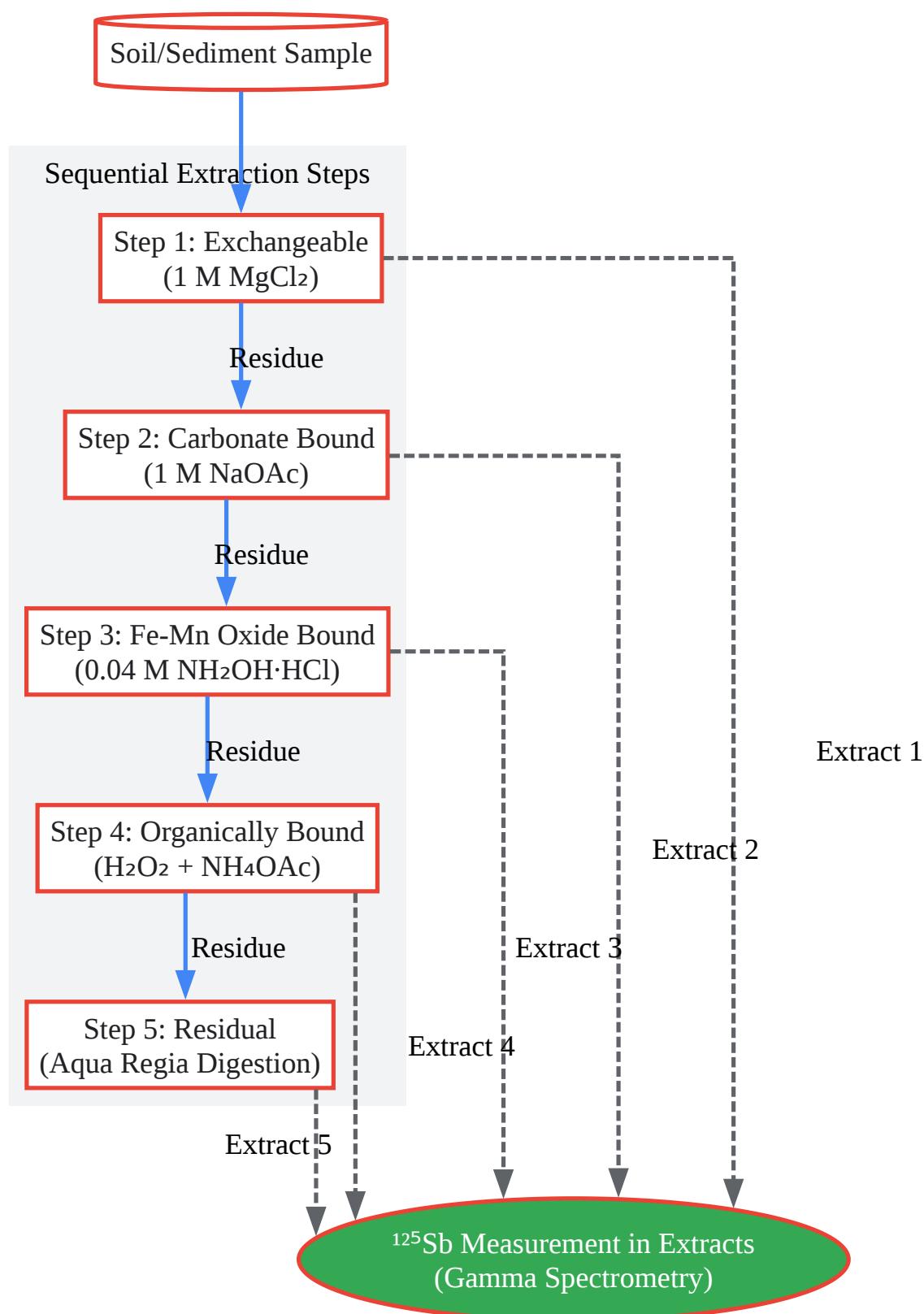
**Table 2: Partitioning of  $^{125}\text{Sb}$  in a Contaminated Sediment Sample Determined by Sequential Extraction**

| Fraction              | $^{125}\text{Sb}$ Activity (Bq/g) | Percentage of Total (%) |
|-----------------------|-----------------------------------|-------------------------|
| F1: Exchangeable      | 2.5                               | 5                       |
| F2: Carbonate bound   | 7.5                               | 15                      |
| F3: Fe-Mn oxide bound | 25.0                              | 50                      |
| F4: Organically bound | 10.0                              | 20                      |
| F5: Residual          | 5.0                               | 10                      |
| Total                 | 50.0                              | 100                     |

## Mandatory Visualization

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Caption: Workflow for a  $^{125}\text{Sb}$  soil column leaching experiment.

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Caption: Workflow for sequential extraction of  $^{125}\text{Sb}$ .

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)